

Essential Safety and Logistical Information for Handling Segigratinib

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Compound of Interest

Compound Name: *Segigratinib*
CAS No.: *1882873-93-9*
Cat. No.: *B15579859*

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Disclaimer: The following information provides general guidance for handling potent, research-grade pharmaceutical compounds. A specific Safety Data Sheet (SDS) for **Segigratinib** (CAS 1882873-93-9) was not publicly available at the time of this writing. Researchers, scientists, and drug development professionals must obtain and meticulously follow the SDS provided by their specific supplier for **Segigratinib**. The guidance below is intended to supplement, not replace, a substance-specific SDS.

Segigratinib is an investigational tyrosine kinase inhibitor. As with many compounds of this class used in research and development, it should be handled with caution due to its potential biological activity. The following procedural guidance is based on best practices for handling potent compounds in a laboratory setting.

Engineering Controls

To minimize exposure, it is crucial to handle **Segigratinib** in a controlled environment. Engineering controls are the first and most effective line of defense.

- **Primary Containment:** All weighing and handling of powdered **Segigratinib** should be conducted in a certified chemical fume hood, a ducted balance enclosure, or a glove box.

- Ventilation: Ensure adequate general laboratory ventilation to dilute any potential fugitive emissions. The laboratory should have a non-recirculating ventilation system.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Segigratinib**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Use
Hands	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. The outer glove should be changed immediately upon contamination. Check for tears and degradation before and during use.
Eyes	Safety Goggles or Face Shield	Use chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a significant risk of splashes.
Body	Laboratory Coat and Disposable Gown	A buttoned laboratory coat should be worn at all times. For procedures with a higher risk of contamination, a disposable gown with tight-fitting cuffs should be worn over the lab coat.
Respiratory	NIOSH-approved Respirator	For handling powders, a NIOSH-approved N95, N100, or P100 respirator is recommended. For higher-risk procedures or in the case of a spill, a powered air-purifying respirator (PAPR) may be necessary.

Hygiene Measures

Strict hygiene practices are essential to prevent accidental exposure and contamination.

- **Hand Washing:** Wash hands thoroughly with soap and water before leaving the laboratory, even if gloves were worn.
- **No Personal Items:** Do not store or consume food, beverages, or tobacco products in the laboratory. Keep personal items, such as phones and cosmetics, out of handling areas.
- **Decontamination:** Decontaminate all surfaces and equipment after handling **Segigratinib**. A suitable decontamination solution should be identified based on the compound's properties (refer to the supplier's SDS).

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is critical.

Emergency Scenario	Immediate Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with a large volume of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.
Small Spill (Powder)	Evacuate the immediate area. Wear appropriate PPE, including respiratory protection. Gently cover the spill with an absorbent material to avoid raising dust. Collect the material into a sealed container for hazardous waste disposal.
Large Spill	Evacuate the laboratory and notify the appropriate emergency response team and environmental health and safety officer.

Storage and Handling

Proper storage and handling are crucial for maintaining the integrity of **Segigratinib** and ensuring laboratory safety.

- **Storage:** Store **Segigratinib** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials. Follow the supplier's recommendations for specific storage temperatures.
- **Handling:** Only trained personnel should handle **Segigratinib**. When preparing solutions, add the solvent to the compound slowly to avoid splashing.

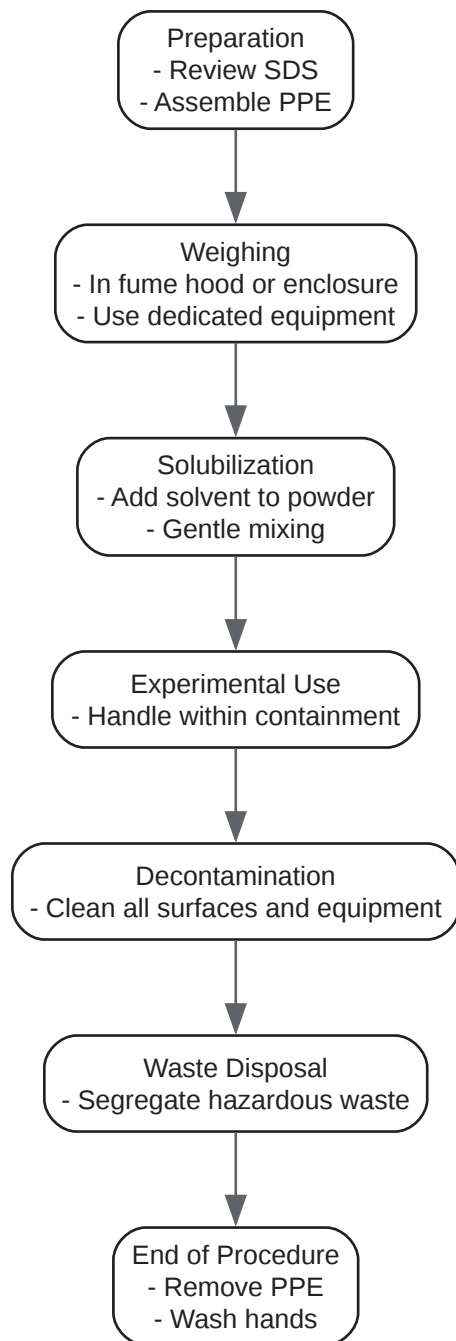
Disposal Plan

All waste containing **Segigratinib** must be treated as hazardous waste.

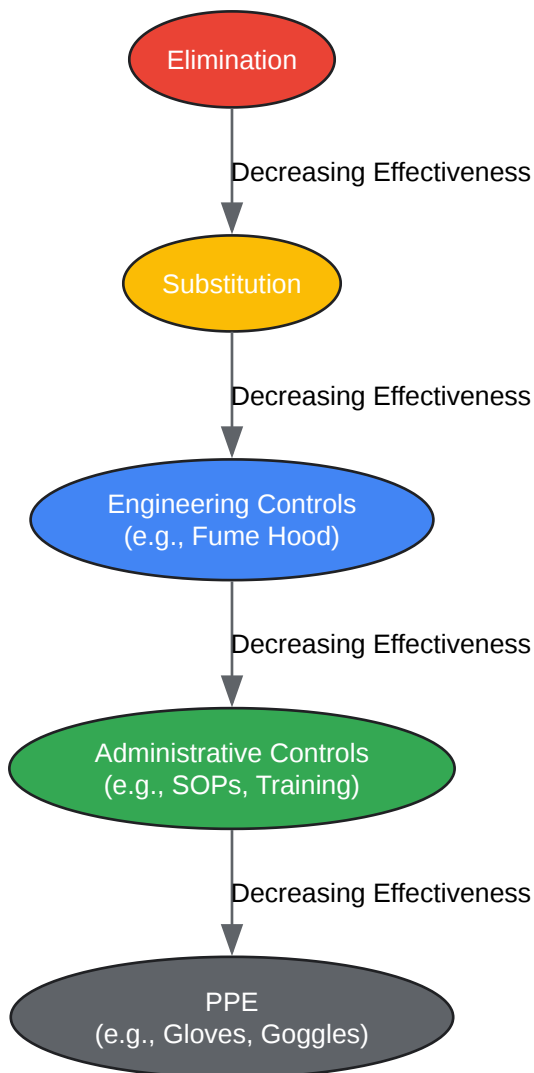
- Solid Waste: Contaminated PPE, disposable labware, and spill cleanup materials should be collected in a designated, sealed, and labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and labeled hazardous waste container.
- Disposal Vendor: All hazardous waste must be disposed of through a licensed and approved hazardous waste disposal company, in accordance with all local, state, and federal regulations.

Visualizations

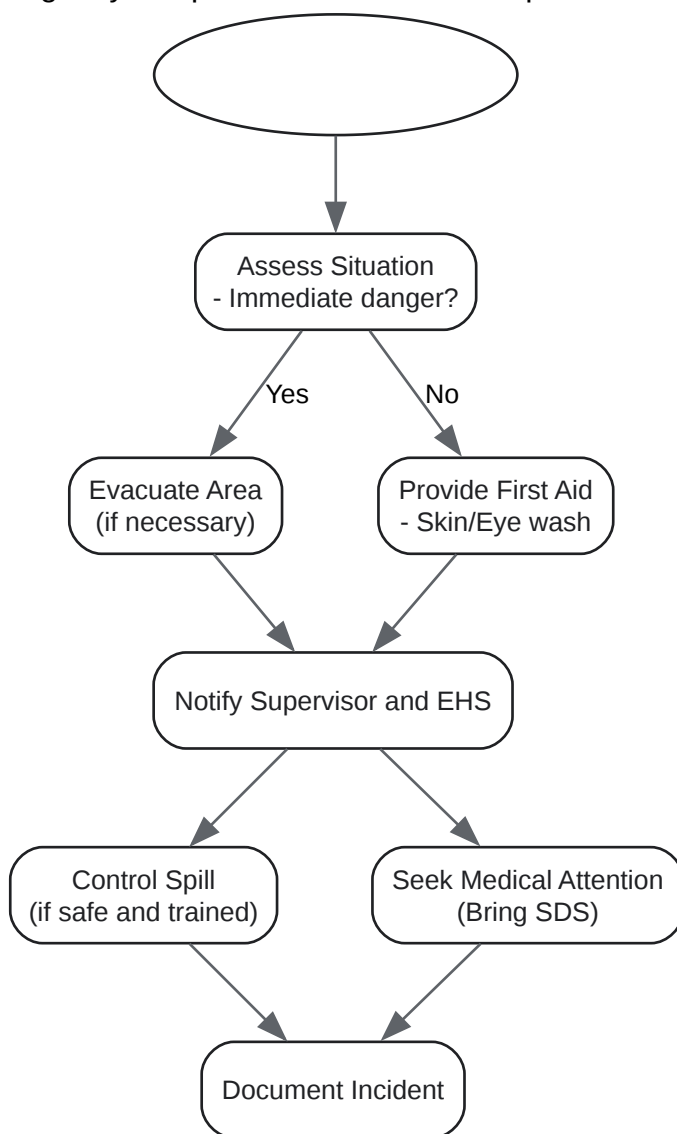
Operational Workflow for Handling Segiratinib



Hierarchy of Controls for Exposure Minimization



Emergency Response for Accidental Exposure or Spill



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Segigratinib]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15579859/docs#essential-safety-and-logistical-information-for-handling-segigratinib\]](https://www.benchchem.com/product/b15579859/docs#essential-safety-and-logistical-information-for-handling-segigratinib)

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